

Structural Characterization of 5-(2-Thienyl)cyclohexane-1,3-dione: A Technical Guide

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Compound of Interest

Compound Name: 5-(2-Thienyl)cyclohexane-1,3-dione

CAS No.: 23994-65-2

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structural characterization of **5-(2-Thienyl)cyclohexane-1,3-dione**, a heterocyclic compound of interest in medicinal chemistry. This document outlines the key physicochemical properties and presents a summary of available spectroscopic data, including Fourier-Transform Infrared (FTIR) spectroscopy and Mass Spectrometry (MS). Detailed, adaptable experimental protocols for the principal analytical techniques used in the structural elucidation of this and similar organic molecules are provided. While specific Nuclear Magnetic Resonance (NMR) and X-ray crystallographic data for **5-(2-Thienyl)cyclohexane-1,3-dione** are not publicly available, representative data and protocols for analogous compounds are included to guide researchers in their analytical endeavors. Additionally, this guide briefly touches upon the potential biological significance of this class of compounds and includes workflow diagrams to illustrate the analytical processes.

Introduction

5-(2-Thienyl)cyclohexane-1,3-dione belongs to a class of compounds that merge the structural features of a cyclohexane-1,3-dione moiety with a thiophene ring. This combination is of significant interest to the fields of medicinal chemistry and drug development due to the diverse biological activities associated with both fragments. Cyclohexane-1,3-dione derivatives are known to exhibit a range of pharmacological properties, while the thiophene ring is a common scaffold in many pharmaceutical agents. Accurate structural characterization is the foundational step in understanding the structure-activity relationships (SAR) and the therapeutic potential of this molecule. This guide aims to consolidate the available structural data and provide detailed methodologies for its comprehensive analysis.

Physicochemical and Spectroscopic Data

The structural integrity and identity of **5-(2-Thienyl)cyclohexane-1,3-dione** are established through a combination of physicochemical measurements and spectroscopic analysis.

General Properties

A summary of the key physicochemical properties of **5-(2-Thienyl)cyclohexane-1,3-dione** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ O ₂ S	[1]
Molecular Weight	194.25 g/mol	[1]
Monoisotopic Mass	194.040151 amu	[1]
InChI	InChI=1S/C10H10O2S/c11-8-4-7(5-9(12)6-8)10-2-1-3-13-10/h1-3,7H,4-6H2	[2]
InChIKey	GABNRVGIJFLKAW-UHFFFAOYSA-N	[2]
SMILES	O=C1CC(C2=CC=CS2)CC(=O)C1	

Spectroscopic Data

The following sections detail the available spectroscopic data for the structural elucidation of **5-(2-Thienyl)cyclohexane-1,3-dione**.

FTIR spectroscopy provides information about the functional groups present in a molecule. The FTIR spectrum of **5-(2-Thienyl)cyclohexane-1,3-dione** has been reported and is available in the SpectraBase database.^[2] The characteristic absorption bands are expected to correspond to the C=O stretching of the ketone groups, C-H stretching and bending of the cyclohexane and thiophene rings, and C-S stretching of the thiophene ring.

Mass spectrometry is a powerful technique for determining the molecular weight and fragmentation pattern of a compound. A Gas Chromatography-Mass Spectrometry (GC-MS) analysis of **5-(2-Thienyl)cyclohexane-1,3-dione** is available in the SpectraBase database.^[2] The mass spectrum would be expected to show a molecular ion peak corresponding to the molecular weight of the compound (194.25 g/mol) and various fragment ions resulting from the cleavage of the molecule.

As of the compilation of this guide, specific ¹H and ¹³C NMR data for **5-(2-Thienyl)cyclohexane-1,3-dione** are not publicly available. However, the analysis of related compounds, such as 2-(1,3-dithietan-2-ylidene)cyclohexane-1,3-dione, provides insight into the expected spectral features. For this related compound, the following NMR data in CDCl₃ has been reported^[3]:

- ¹H NMR (CDCl₃) δ (ppm): 4.35 (s, 2H, CH₂—S), 2.52 (t, J = 6.5 Hz, 4H, CH₂—CH₂—CH₂), 1.97 (q, J = 6.5 Hz, 2H, CH₂—CH₂—CH₂)
- ¹³C NMR (CDCl₃) δ (ppm): 197.28 (CO), 189.73 (C=C—S), 119.93 (C=C—S), 37.31 (CH₂—CH₂—CH₂), 33.39 (CH₂—S), 18.62 (CH₂—CH₂—CH₂)

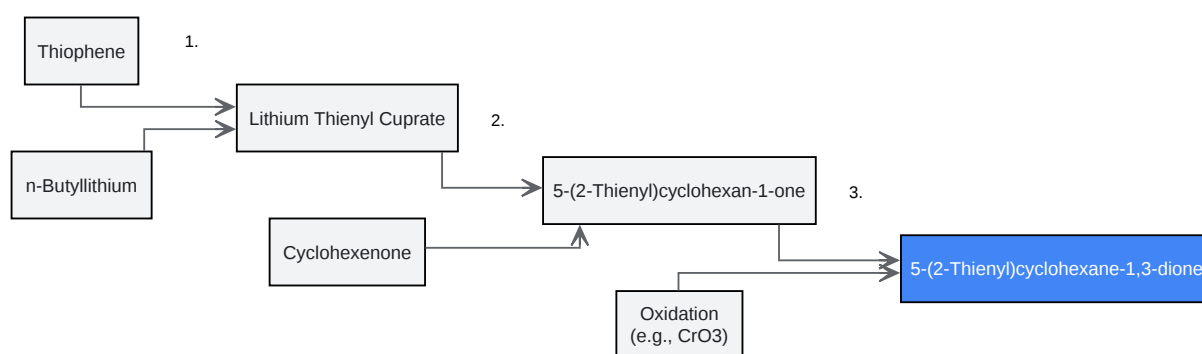
For **5-(2-Thienyl)cyclohexane-1,3-dione**, one would expect to see signals corresponding to the protons and carbons of both the cyclohexane-1,3-dione and the 2-thienyl moieties.

Experimental Protocols

This section provides detailed, adaptable protocols for the key analytical techniques required for the structural characterization of **5-(2-Thienyl)cyclohexane-1,3-dione**.

Synthesis of 5-(2-Thienyl)cyclohexane-1,3-dione (Proposed)

While a specific protocol for the target compound is not readily available, a general method for the synthesis of related 5-substituted cyclohexane-1,3-diones can be adapted. One common approach involves the Michael addition of a thiophene derivative to a suitable precursor. A plausible synthetic route is outlined below:



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Caption: Proposed synthetic workflow for **5-(2-Thienyl)cyclohexane-1,3-dione**.

Protocol:

- **Preparation of Lithium Thienylcuprate:** Dissolve thiophene in anhydrous tetrahydrofuran (THF) and cool to -78 °C. Add n-butyllithium dropwise and stir for 1 hour. In a separate flask, suspend copper(I) iodide in anhydrous THF at -78 °C and add the freshly prepared thienyllithium solution.
- **Michael Addition:** To the resulting lithium thienylcuprate solution, add a solution of 2-cyclohexen-1-one in anhydrous THF dropwise at -78 °C. Allow the reaction to warm to room temperature and stir overnight.
- **Work-up and Oxidation:** Quench the reaction with a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with diethyl ether, combine the organic

layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude 5-(2-thienyl)cyclohexan-1-one can then be oxidized to the desired dione using a suitable oxidizing agent such as chromium trioxide in acetic acid.

- Purification: The final product can be purified by column chromatography on silica gel.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: A standard FTIR spectrometer.

Sample Preparation (KBr Pellet Method):

- Thoroughly grind 1-2 mg of the solid sample with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Transfer the mixture to a pellet-forming die.
- Apply pressure using a hydraulic press to form a transparent or translucent pellet.
- Carefully remove the pellet from the die and place it in the sample holder of the FTIR spectrometer.

Data Acquisition:

- Record a background spectrum of the empty sample compartment.
- Place the sample holder with the KBr pellet into the spectrometer.
- Acquire the sample spectrum over a range of 4000-400 cm^{-1} .
- Process the spectrum to obtain a transmittance or absorbance plot.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the molecular weight and fragmentation pattern of the compound.

Instrumentation: A gas chromatograph coupled to a mass spectrometer.

Sample Preparation:

- Prepare a dilute solution of the sample (approximately 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Ensure the solution is free of any particulate matter by filtration if necessary.
- Transfer the solution to a GC vial.

Data Acquisition:

- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 500.
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
- Inject a small volume (e.g., 1 µL) of the sample solution into the GC.
- Acquire and process the data to obtain a total ion chromatogram (TIC) and mass spectra of the eluted peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the detailed molecular structure, including the connectivity and chemical environment of all atoms.

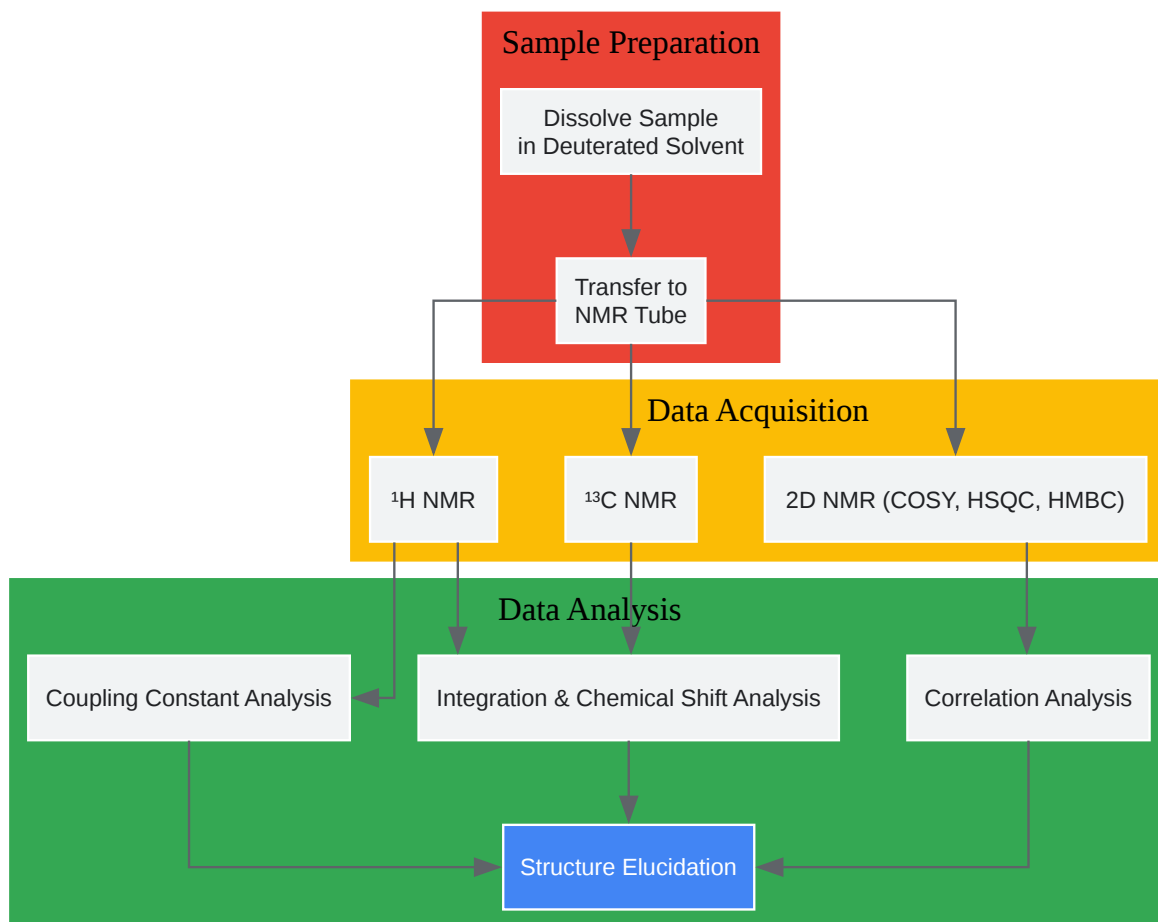
Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).

Sample Preparation:

- Dissolve approximately 5-10 mg of the sample in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer the solution to a clean, dry NMR tube.

Data Acquisition:

- ¹H NMR:
 - Acquire a standard one-dimensional proton NMR spectrum.
 - Typical parameters include a 90° pulse, a spectral width of 12-16 ppm, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ¹³C NMR:
 - Acquire a proton-decoupled carbon-13 NMR spectrum.
 - Typical parameters include a wider spectral width (e.g., 0-220 ppm) and a longer acquisition time or a higher number of scans due to the lower natural abundance of ¹³C.
- 2D NMR (optional but recommended for full characterization):
 - Perform experiments such as COSY (Correlation Spectroscopy) to establish ¹H-¹H correlations, HSQC (Heteronuclear Single Quantum Coherence) for ¹H-¹³C one-bond correlations, and HMBC (Heteronuclear Multiple Bond Correlation) for ¹H-¹³C long-range correlations.

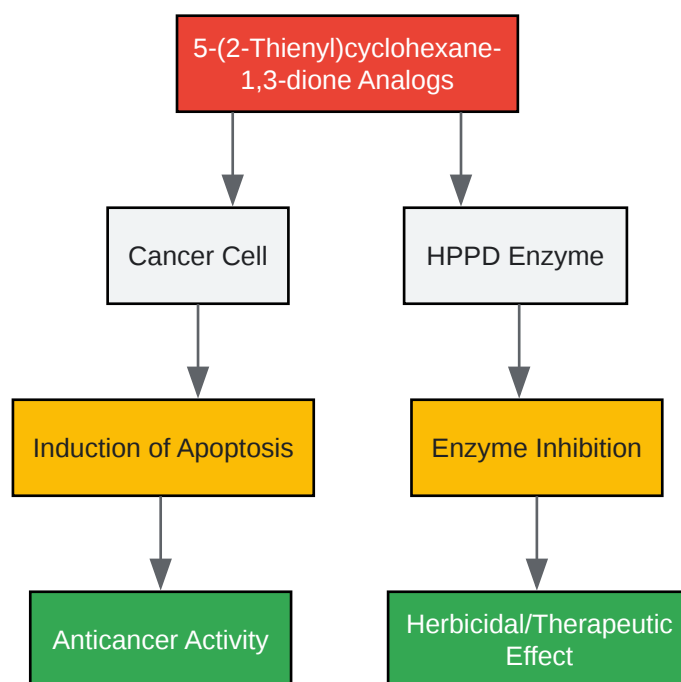


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Caption: General workflow for NMR-based structural elucidation.

Potential Signaling Pathways and Biological Relevance

Derivatives of cyclohexane-1,3-dione and thiophene are known to interact with various biological targets. While the specific biological activity of **5-(2-Thienyl)cyclohexane-1,3-dione** has not been extensively reported, related compounds have shown potential as anticancer and antimicrobial agents. The mechanism of action for some thienyl-substituted compounds involves the induction of apoptosis in cancer cells.[4] Furthermore, the cyclohexane-1,3-dione scaffold is a known inhibitor of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[4]



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Caption: Potential biological targets and activities of related compounds.

Conclusion

The structural characterization of **5-(2-Thienyl)cyclohexane-1,3-dione** relies on a suite of standard analytical techniques. This guide has compiled the available physicochemical and spectroscopic data, notably from FTIR and MS analyses. While specific NMR data remains to be reported, the provided protocols for synthesis and analysis offer a robust framework for researchers to fully elucidate the structure of this and similar compounds. The potential biological activities of this class of molecules underscore the importance of thorough structural characterization as a prerequisite for further investigation in drug discovery and development. Future work should focus on obtaining high-resolution NMR and single-crystal X-ray diffraction data to provide a definitive and complete structural assignment.

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